UNC3866 suspected country of origin

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest

Compound Name:	*UNC3866*	
Cat. No.:	*B15583441*	*Get Quote*

Suspected Country of Origin: Iran

Multiple cybersecurity firms have identified **UNC3866** as a cyber espionage group with strong ties to Iran. This attribution is based on a combination of factors, including the group's targeting patterns, which align with Iranian state interests, and technical indicators within their malware and infrastructure. **UNC3866** has been observed targeting individuals and organizations in the Middle East, particularly Israel, as well as the United States and other regions. The group's activities often focus on intelligence gathering and data theft.

Core Operations and Technical Analysis

UNC3866 is known for its sophisticated social engineering campaigns and its use of custom malware to achieve its objectives. The group often leverages legitimate websites and services for command and control (C2) communications, making their traffic difficult to detect.

Data Presentation: TTPs and Malware

Tactic, Technique, or Procedure (TTP)	Description
Initial Access	Spearphishing emails with malicious attachments or links. Exploitation of public-facing applications, such as the Log4j vulnerability.
Execution	Use of PowerShell and other scripting languages to execute malicious payloads.
Persistence	Creation of scheduled tasks and modification of registry keys to maintain access to compromised systems.
Defense Evasion	Use of legitimate code-signing certificates to bypass security controls. Obfuscation of malware and C2 traffic.
Command and Control	Use of legitimate websites and cloud services (e.g., Google Drive, Dropbox) for C2 communications.
Exfiltration	Archiving and compressing stolen data before exfiltration to C2 servers.

Malware Variant	Type	Description
SCREENSHOT	Backdoor	A lightweight backdoor capable of taking screenshots, executing commands, and exfiltrating data.
DOGCALL	Backdoor	A more fully-featured backdoor with capabilities for file system manipulation, process injection, and network reconnaissance.

Experimental Protocols: Malware Analysis Methodology

A detailed analysis of **UNC3866**'s malware, such as SCREENSHOT and DOGCALL, involves a multi-step process to reverse engineer its functionality and understand its capabilities.

1. Static Analysis:

- File Identification: Use tools like file and TrID to identify the file type and any packing or obfuscation methods used.

- String Extraction: Employ utilities like strings to extract embedded strings from the binary, which may reveal clues about functionality, C2 domains, or error messages.

- Disassembly: Utilize a disassembler such as IDA Pro or Ghidra to analyze the assembly code of the malware. This allows for an in-depth examination of the program's logic and functions.

- Code Decompilation: Where possible, use a decompiler to reconstruct a higher-level representation of the code, making it easier to understand the malware's behavior.

2. Dynamic Analysis:

- Sandboxing: Execute the malware in a controlled and isolated environment (sandbox) like Cuckoo Sandbox or a dedicated virtual machine. This allows for the observation of the malware's behavior without risking infection of the host system.

- Process Monitoring: Use tools like Process Monitor (ProcMon) and Process Hacker to monitor file system changes, registry modifications, and network connections made by the malware.

- Network Traffic Analysis: Capture and analyze network traffic using tools like Wireshark and Fiddler to identify C2 servers, communication protocols, and the data being exfiltrated.

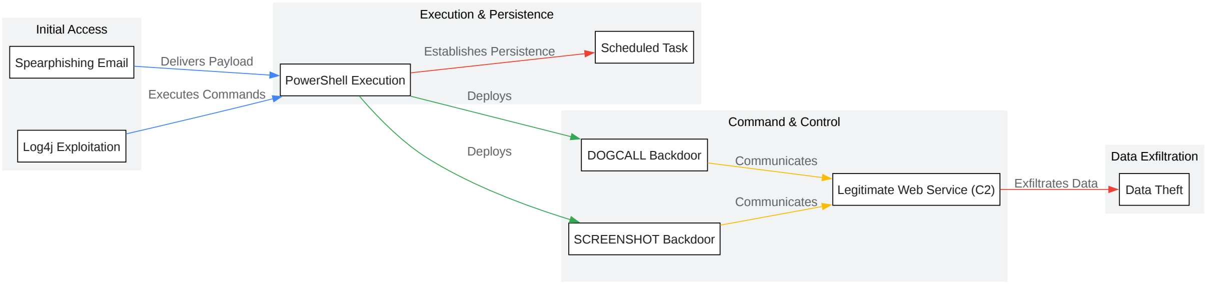
- Debugging: Attach a debugger (e.g., x64dbg, WinDbg) to the running malware process to step through its execution, inspect memory, and analyze its behavior in real-time.

3. Code and Infrastructure Analysis:

- Code Similarity Analysis: Compare the code of the malware sample with known malware families to identify any shared code or libraries. This can help in attributing the malware to a specific threat actor.

- C2 Infrastructure Analysis: Investigate the domains and IP addresses used for command and control. This can involve WHOIS lookups, passive DNS analysis, and searching for related infrastructure.

Mandatory Visualization: **UNC3866** Attack Workflow



Click to download full resolution via product page

- To cite this document: BenchChem. [UNC3866 suspected country of origin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583441#unc3866-suspected-country-of-origin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com